

cost-effectiveness analysis of Lithium 1-pentynyl- in synthesis

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Compound Focus: Lithium, 1-pentynyl-

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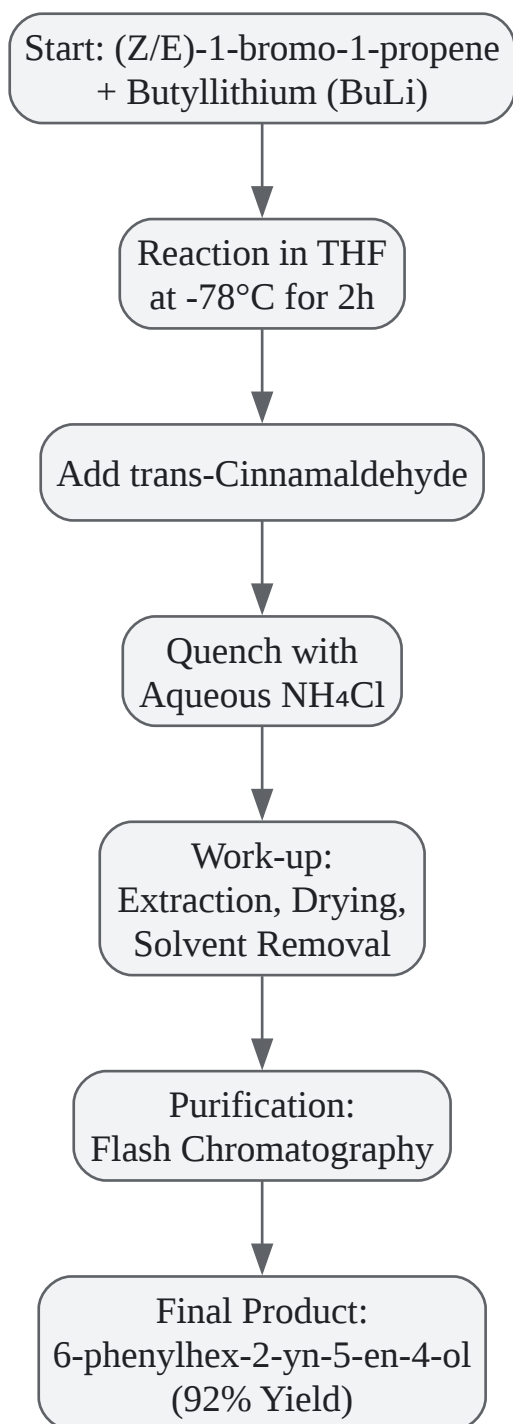
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Synthesis and Performance of 1-Propynyllithium

A published organic synthesis procedure details the generation of **1-propynyllithium** from an inexpensive precursor, **(Z/E)-1-bromo-1-propene** [1]. This method was used to synthesize a compound featuring a 4-pentynyl group, **6-phenylhex-2-yn-5-en-4-ol**, with high efficiency [1].

The table below summarizes the key data from this procedure:

Aspect	Details
Procedure	Generation of 1-propynyllithium from (Z/E)-1-bromo-1-propene and butyllithium in THF at -78°C, followed by reaction with <i>trans</i> -cinnamaldehyde [1].
Reaction Workflow	The diagram below outlines the synthesis steps and their outcomes [1]:
Reported Yield	92% after purification (for 6-phenylhex-2-yn-5-en-4-ol) [1].
Key Advantage	Uses a commercially available, inexpensive starting material, providing an economical source of the 1-propynyl anion compared to using propyne gas [1].



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Insights for a Cost-Effectiveness Analysis

Since a direct analysis for "Lithium 1-pentynyl-" is not available, here are some key points and alternative reagents you could consider for building a comparative guide:

- **Synthetic Efficiency:** The procedure for generating 1-propynyllithium is noted for its high yields (often over 90% with various electrophiles) and the use of an inexpensive starting material, which are major positive factors in a cost-effectiveness evaluation [1].
- **Reagent Alternatives:** For a comprehensive comparison, you could investigate the cost and performance of other methods to generate similar alkynyl anions, such as:
 - Using **propyne gas** with a strong base (e.g., butyllithium), though the gas can be expensive and requires special handling [1].
 - Using **1-chloro-1-propene**, which is expensive and requires very low reaction temperatures (-110°C) [1].
 - Using **1,2-dibromopropane** with lithium diisopropylamide (LDA), which requires a large excess of base [1].
- **Indirect Cost Drivers:** Beyond the price of chemicals, factors like the need for cryogenic temperatures, specialized equipment, number of reaction steps, and purification methods significantly impact the overall cost and practicality of a synthesis [1].

How to Proceed with Your Analysis

To construct the comparison guide you need, I suggest the following steps:

- **Clarify the Reagent:** Confirm the precise identity of "Lithium 1-pentynyl-". It may refer to the lithiated salt of **1-pentyne** ($\text{CH}_3\text{CH}_2\text{CH}_2\text{C}\equiv\text{CLi}$), which is a homolog of 1-propynyllithium.
- **Broaden Your Search:** Search scientific databases for the **per-kilogram price** of key starting materials like 1-bromo-1-propene, propyne, and 1-pentyne from chemical suppliers.
- **Evaluate Full Process Cost:** Develop a comparative analysis that accounts for the yield, purity, reaction time, temperature requirements, and waste generation for each synthetic method.

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References

1. Organic Syntheses Procedure [orgsyn.org]

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